

Introduction: A Proactive Approach to Chemical Safety in Drug Development

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Compound of Interest

Compound Name: *Isopropyl 5-acetyl-2-bromobenzoate*

Cat. No.: *B8075873*

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In the fast-paced environment of pharmaceutical research and development, the introduction of novel chemical entities is a daily occurrence. **Isopropyl 5-acetyl-2-bromobenzoate**, a substituted aromatic compound, represents a class of molecules that are pivotal as building blocks in the synthesis of more complex drug candidates. While a specific Safety Data Sheet (SDS) for **Isopropyl 5-acetyl-2-bromobenzoate** is not readily available in public databases, this does not absolve researchers from their responsibility to handle the compound with the utmost care. This guide, therefore, adopts a proactive and scientifically rigorous "read-across" approach to infer the potential hazards and safe handling procedures for this compound. By analyzing the SDS of structurally analogous chemicals, we can construct a comprehensive safety profile that will empower researchers to mitigate risks effectively.

The core of our analysis will be based on the known hazards of its constituent chemical moieties: the 2-bromobenzoic acid core, the acetyl functional group, and the isopropyl ester. This methodology is a cornerstone of predictive toxicology and is an essential tool for ensuring laboratory safety in the absence of compound-specific data.

Inferred Hazard Identification and GHS Classification

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), a substance is classified according to its potential hazards. Through analysis of related compounds, we can predict the likely GHS classification for **Isopropyl 5-acetyl-2-bromobenzoate**.

Likely GHS Pictograms:

- GHS07: Exclamation Mark: This is anticipated due to the high likelihood of skin and eye irritation, and potential for respiratory irritation, as well as being harmful if swallowed.[1][2]

Inferred Signal Word: Warning[1][2]

Anticipated Hazard Statements:

- H302: Harmful if swallowed. This is inferred from the parent compound, 5-acetyl-2-bromobenzoic acid.[2]
- H315: Causes skin irritation. This is a common feature of brominated aromatic acids and their derivatives.[1]
- H319: Causes serious eye irritation. This is also a consistent hazard across the related molecules.[1]
- H332: Harmful if inhaled. The parent acid exhibits this hazard.[2]
- H335: May cause respiratory irritation. This is another potential hazard based on related structures.[1]

Summary of Hazard Data from Analogous Compounds:

Compound	CAS No.	GHS Classification	Source
5-Acetyl-2-bromobenzoic acid	1612219-56-3	H302: Harmful if swallowed, H332: Harmful if inhaled	[2]
2-Bromobenzoic acid	88-65-3	H302: Harmful if swallowed, H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation	[1]
Isopropyl bromoacetate	29921-57-1	H314: Causes severe skin burns and eye damage, H318: Causes serious eye damage	[3]
Isopropyl benzoate	939-48-0	H302: Harmful if swallowed, H411: Toxic to aquatic life with long lasting effects	[4]

Risk Assessment and Mitigation Workflow

A systematic approach to risk assessment is crucial before handling any new chemical. The following workflow, visualized using Graphviz, outlines the decision-making process for safely managing **Isopropyl 5-acetyl-2-bromobenzoate** in a laboratory setting.



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Caption: Risk assessment workflow for **Isopropyl 5-acetyl-2-bromobenzoate**.

Protocols for Safe Handling and Storage

Given the inferred hazards, strict adherence to the following protocols is mandatory.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles that meet European standard EN 166 are required at all times.[5]
- Hand Protection: Wear protective gloves. Given the aromatic and ester functionalities, nitrile gloves are a suitable choice. Always inspect gloves before use and use proper glove removal technique to avoid skin contact.[5]
- Skin and Body Protection: A lab coat must be worn. For larger quantities or where splashing is possible, consider additional protective clothing.[5]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or vapors.[6][7]

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[5][7]
- Work Area: Designate a specific area within a chemical fume hood for handling **Isopropyl 5-acetyl-2-bromobenzoate**.

- Weighing: If the compound is a solid, weigh it out carefully to minimize dust generation.
- Transfer: Use appropriate tools (spatula, etc.) for transferring the chemical. Avoid creating dust.
- Spills: In case of a small spill, absorb the material with an inert absorbent material and place it in a suitable, closed container for disposal.[6][7]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[5]

Storage Protocol

- Store in a tightly closed container.[1]
- Keep in a dry, cool, and well-ventilated place.[1][5]
- Store away from strong oxidizing agents.[7]

Emergency Procedures

In the event of an exposure or other emergency, the following procedures should be followed.

First-Aid Measures

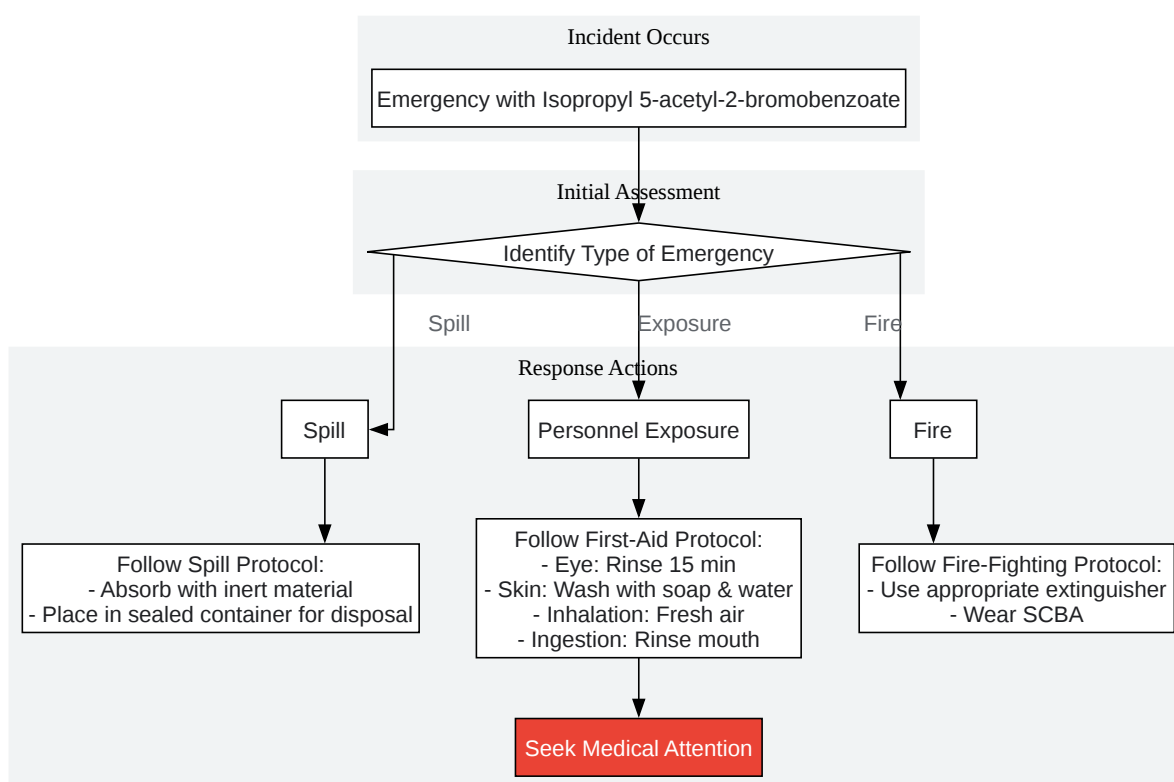
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[1][8]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, get medical advice/attention.[1][8]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a POISON CENTER or doctor if you feel unwell.[1][8]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and hydrogen bromide.[6][7]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][7]

Emergency Response Decision Tree

The following diagram illustrates the decision-making process in case of an emergency involving **Isopropyl 5-acetyl-2-bromobenzoate**.



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Caption: Emergency response decision tree for **Isopropyl 5-acetyl-2-bromobenzoate**.

Physical and Chemical Properties (Inferred)

While experimental data for **Isopropyl 5-acetyl-2-bromobenzoate** is not available, we can infer some of its properties based on its structure and related compounds.

Property	Inferred Value/Characteristic	Rationale
Physical State	Solid	The parent acid, 5-acetyl-2-bromobenzoic acid, is a solid. [2]
Appearance	Likely off-white to beige solid	Similar to related benzoic acid derivatives.[1]
Odor	No information available, likely faint aromatic	
Solubility	Low water solubility	Common for organic esters of this size.[1]
Boiling Point	> 200 °C	Based on the boiling point of similar compounds like Ethyl 4-bromobenzoate (262-264 °C). [9]
Flash Point	> 110 °C	Based on the flash point of Isopropyl bromoacetate and Ethyl 4-bromobenzoate.[7][9]

Stability and Reactivity

- Reactivity: No specific data is available.
- Chemical Stability: Expected to be stable under normal laboratory conditions.[7]
- Conditions to Avoid: Keep away from heat and sources of ignition.[7]
- Incompatible Materials: Strong oxidizing agents.[7]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, and hydrogen bromide.[7]

Toxicological Profile (Inferred)

A complete toxicological profile is not available. However, based on the read-across analysis, the following can be inferred:

- Acute Toxicity: Likely harmful if swallowed or inhaled.[2]
- Skin Corrosion/Irritation: Expected to be a skin irritant.[1]
- Serious Eye Damage/Irritation: Expected to cause serious eye irritation.[1]
- Germ Cell Mutagenicity: No data available to suggest mutagenic potential.
- Carcinogenicity: No data available to suggest carcinogenic potential.
- Reproductive Toxicity: No data available.

It is crucial to treat this compound with the same precautions as a substance with a confirmed "Warning" level of hazard until specific toxicological data becomes available.

Conclusion

In the absence of a dedicated Safety Data Sheet for **Isopropyl 5-acetyl-2-bromobenzoate**, a proactive and analytical approach is essential for ensuring the safety of researchers and the integrity of the research environment. By conducting a thorough read-across analysis of structurally similar compounds, we have established a robust, albeit inferred, safety profile. This guide provides the necessary framework for identifying potential hazards, implementing appropriate control measures, and responding effectively to emergencies. As drug development professionals, it is our scientific and ethical duty to handle all chemical entities with a comprehensive understanding of their potential risks, and this document serves as a critical tool in fulfilling that obligation.

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